

# Introduction: The Significance of a Fundamental Property

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## Compound of Interest

Compound Name: 4-(Boc-aminomethyl)benzoic acid

Cat. No.: B558677

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**4-(Boc-aminomethyl)benzoic acid**, also known as 4-(((tert-butoxy)carbonyl)amino)methyl)benzoic acid, is a versatile bifunctional molecule widely employed in organic synthesis and pharmaceutical development.[1] Its structure incorporates a carboxylic acid group, a benzylamine moiety, and a tert-butyloxycarbonyl (Boc) protecting group. This unique combination makes it an invaluable building block in peptide synthesis, the development of peptide-based therapeutics, and the creation of complex bioactive molecules where the selective protection of an amine is critical.[1][2]

In the context of rigorous scientific research and drug development, the physical properties of such a reagent are not merely trivial data points; they are fundamental indicators of identity, purity, and stability. Among these, the melting point stands out as a critical parameter. It is the temperature at which a substance transitions from a solid to a liquid state and is one of the most frequently used thermal analyses to characterize solid crystalline materials.[3][4] An accurate determination of the melting point for **4-(Boc-aminomethyl)benzoic acid** serves as a primary method for its identification and, crucially, as a sensitive gauge of its purity.[5] The presence of impurities typically results in a lower and broader melting point range, a phenomenon known as melting point depression.[6]

This guide provides a comprehensive examination of the melting point of **4-(Boc-aminomethyl)benzoic acid**. We will delve into the molecular factors that dictate this property, present detailed, field-proven protocols for its accurate determination using both classical and modern analytical techniques, and offer insights into the interpretation of experimental data.

## Physicochemical Profile

A summary of the core physicochemical properties of **4-(Boc-aminomethyl)benzoic acid** provides essential context for its handling and analysis.

| Property               | Value   | Source(s)    |
|------------------------|---|--------------|
| CAS Number             | 33233-67-9                                      | [1][2]       |
| Molecular Formula      | C <sub>13</sub> H <sub>17</sub> NO <sub>4</sub> | [1][2]       |
| Molecular Weight       | 251.28 g/mol                                    | [2]          |
| Appearance             | White to off-white crystalline powder or solid  | [1][2][7]    |
| Reported Melting Point | 160 - 168 °C                                    | [1][2][7][8] |

## Causality: Molecular Determinants of the Melting Point

The melting point of an organic compound is not an arbitrary value but is dictated by the energy required to overcome the intermolecular forces holding the molecules together in a fixed crystal lattice. For **4-(Boc-aminomethyl)benzoic acid**, several structural features are paramount.

- Intermolecular Forces: The strength of attraction between molecules is a primary factor.[6][9][10]
  - Hydrogen Bonding: The carboxylic acid group (-COOH) is a potent hydrogen bond donor and acceptor. The N-H bond of the Boc-protected amine also participates in hydrogen bonding. These strong interactions require significant thermal energy to disrupt, contributing to a relatively high melting point.
  - Dipole-Dipole Interactions: The polar carbonyl groups (C=O) in both the carboxylic acid and the Boc-carbamate create permanent dipoles, leading to attractive electrostatic interactions between adjacent molecules. Polar substances generally exhibit higher melting points than nonpolar ones of similar size.[6][11]

- Van der Waals Forces: These weaker forces, present in all molecules, increase with molecular size and surface area.[11] The benzene ring and the tert-butyl group contribute to these interactions.
- Molecular Symmetry and Crystal Packing: The efficiency with which molecules can pack into a crystal lattice significantly impacts the melting point.[12] Symmetrical molecules tend to pack more tightly, resulting in a more stable crystal lattice that requires more energy to break apart, thus leading to a higher melting point.[11][12] The geometry of **4-(Boc-aminomethyl)benzoic acid** allows for orderly packing, stabilized by the network of hydrogen bonds.
- Purity: The presence of impurities disrupts the regular, repeating structure of the crystal lattice.[6] This disruption weakens the intermolecular forces, making the lattice easier to overcome. Consequently, less energy is required to melt the solid, resulting in a depressed melting point. Furthermore, the melting process occurs over a wider temperature range as different regions of the solid melt at different temperatures.[6][11] A sharp melting range (typically 1-2°C) is a strong indicator of high purity.[6]

## Experimental Protocols for Melting Point Determination

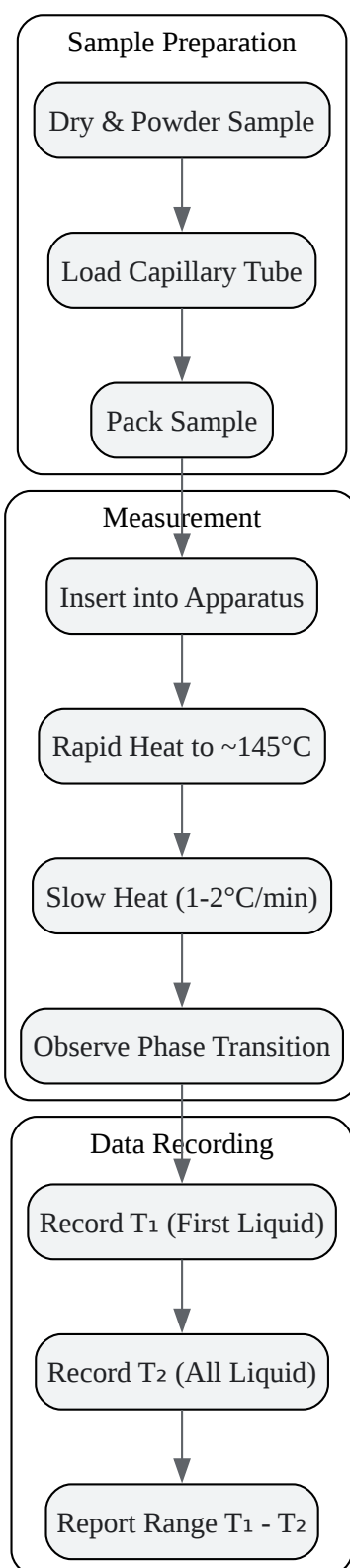
The choice of method for melting point determination depends on the required precision, the amount of sample available, and the specific information sought.

### Capillary Melting Point Method

This is the most common and accessible method for routine identification and purity assessment.[5] It relies on the visual observation of the phase transition of a small sample packed in a glass capillary tube as it is heated.[4][13]

- Sample Preparation: Ensure the **4-(Boc-aminomethyl)benzoic acid** sample is completely dry and finely powdered. A mortar and pestle can be used if necessary.
- Capillary Tube Loading: Press the open end of a capillary tube (sealed at one end) into the powdered sample. A small amount of solid (2-3 mm height) should enter the tube.

- **Sample Packing:** Tap the sealed end of the capillary tube gently on a hard surface or drop it down a long glass tube to tightly pack the sample at the bottom.[13]
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus.
- **Rapid Initial Heating:** If the approximate melting point is unknown, perform a rapid determination by heating quickly to establish a rough range.
- **Accurate Determination:** Prepare a new sample. Heat the block rapidly to about 15-20°C below the expected melting point (e.g., to ~145°C).
- **Slow Heating Rate:** Decrease the heating rate to 1-2°C per minute. This slow rate is crucial for ensuring thermal equilibrium between the sample, the heating block, and the thermometer, which is essential for an accurate reading.
- **Observation and Recording:**
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.
  - Record the temperature ( $T_2$ ) at which the last crystal of solid melts completely.
- **Reporting:** The melting point is reported as the range  $T_1 - T_2$ . For pure **4-(Boc-aminomethyl)benzoic acid**, this range should be narrow.



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Caption: Workflow for capillary melting point determination.

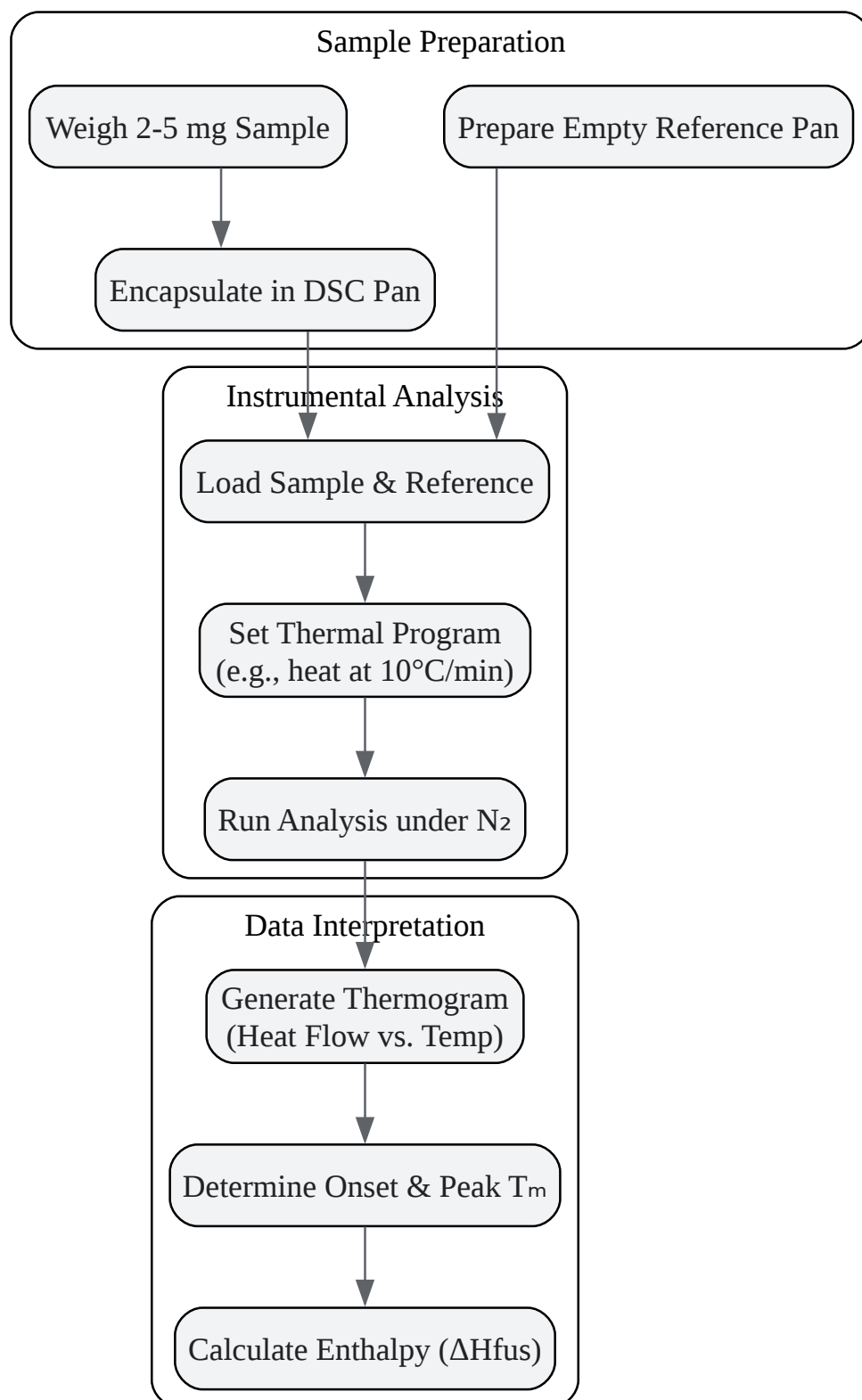
## Differential Scanning Calorimetry (DSC)

DSC is a powerful thermal analysis technique that provides highly accurate and quantitative data on melting behavior. It measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature.[14][15]

When the sample melts, it absorbs energy (an endothermic process), which is detected by the instrument as a peak on the DSC thermogram.[16] This method can precisely determine the onset of melting, the peak melting temperature ( $T_m$ ), and the enthalpy of fusion ( $\Delta H_{fus}$ ), which is the energy required to melt the sample.

- **Sample Preparation:** Accurately weigh a small amount of the **4-(Boc-aminomethyl)benzoic acid** sample (typically 2-5 mg) into a DSC pan (e.g., aluminum).
- **Encapsulation:** Crimp the pan with a lid to encapsulate the sample. Prepare an identical empty pan to serve as the reference.[14]
- **Instrument Setup:** Place the sample and reference pans into the DSC cell.
- **Thermal Program:** Program the instrument with the desired temperature profile. A typical program would be:
  - Equilibrate at a starting temperature (e.g., 25°C).
  - Ramp the temperature at a controlled rate (e.g., 10°C/min) to a temperature well above the expected melting point (e.g., 200°C).
  - An inert atmosphere (e.g., nitrogen gas) is typically used to prevent oxidative degradation.
- **Data Acquisition:** The instrument records the differential heat flow as a function of temperature.
- **Data Analysis:** The resulting thermogram is analyzed to determine key thermal events.
  - **Onset Temperature:** The temperature at which melting begins, extrapolated from the baseline.

- Peak Temperature ( $T_m$ ): The temperature at the apex of the endothermic peak, often reported as the melting point.[\[17\]](#)
- Enthalpy of Fusion ( $\Delta H_{fus}$ ): Calculated from the area under the melting peak.



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Caption: Workflow for Differential Scanning Calorimetry (DSC) analysis.

## Data Interpretation and Validation

A comparison of experimentally determined melting points with literature values is essential for validation.

| Source               | Reported Melting Point (°C) |
|----------------------|-----------------------------|
| Chem-Impex[1]        | 160 - 166                   |
| ChemicalBook[2]      | 164 - 168                   |
| Sigma-Aldrich[7]     | 164 - 168                   |
| Thermo Scientific[8] | 164 - 168                   |

### Interpreting Results:

- **Purity Assessment:** A sample that melts sharply within the reported literature range (e.g., 165-166.5°C) can be considered of high purity. A sample melting over a broad range and at a lower temperature (e.g., 158-163°C) is indicative of impurities.[11]
- **DSC Peak Shape:** In DSC analysis, a pure compound typically shows a sharp, symmetrical melting endotherm. Impurities will cause the peak to broaden and shift to a lower temperature.[16]
- **Self-Validation:** For critical applications, it is standard practice to perform at least two careful determinations. Consistent values across multiple measurements build confidence in the result.

## Conclusion

The melting point of **4-(Boc-aminomethyl)benzoic acid**, consistently reported in the range of 160-168°C, is a fundamental physical property that serves as a cornerstone for its identification and quality control. This characteristic is a direct consequence of its molecular structure, particularly the strong intermolecular hydrogen bonds and efficient crystal packing. Accurate determination, whether through the classical capillary method or the more quantitative Differential Scanning Calorimetry, is essential for any researcher or drug development professional. A sharp melting range that aligns with established literature values provides a

reliable and self-validating confirmation of the material's identity and high purity, ensuring the integrity of subsequent synthetic applications and research outcomes.

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